

Comprehensive Guide to the Crystal Structure and Crystallography of Dimagnesium Germanide ()

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Compound of Interest

Compound Name: *Dimagnesium germanide*

CAS No.: *1310-52-7*

Cat. No.: *B576403*

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Executive Summary

Dimagnesium germanide (

) is an intermetallic compound belonging to the alkaline earth silicide/germanide family. It is a narrow-bandgap semiconductor (

eV) with significant potential in thermoelectric applications, particularly when alloyed with

or

.

At ambient conditions,

crystallizes in the antiferrofluorite structure (Face-Centered Cubic). This structure is characterized by a specific arrangement where the electronegative germanium atoms form a face-centered cubic (FCC) lattice, while the electropositive magnesium atoms occupy all available tetrahedral interstitial sites. Understanding this crystallographic arrangement is critical for manipulating its

electronic transport properties (carrier mobility and effective mass) for energy harvesting devices.

Crystallographic Profile

The definitive structural parameters for

at Standard Temperature and Pressure (STP) are detailed below.

Space Group and Symmetry

- Crystal System: Cubic[1][2][3]
- Space Group:
[3][4][5][6]
- Space Group Number: 225
- Pearson Symbol: cF12
- Strukturbericht Designation: C1 (Antifluorite)

Lattice Parameters

Experimental diffraction data places the lattice constant of stoichiometric

in the following range:

Parameter	Value (Experimental)	Value (DFT Calculated)	Unit
	6.378 – 6.393	6.392	Å
	90	90	Degrees ()
Volume ()	~260.5	~261.1	Å
Formula Units ()	4	4	-

“

Note: The lattice parameter of

is intermediate between

(

Å) and

(

Å), allowing for the formation of complete solid solutions (

) governed by Vegard's Law.

Atomic Positions (Wyckoff Sites)

In the antifluorite structure, the positions of the cation and anion are inverted relative to the fluorite (

) structure.^[7]

Element	Oxidation State	Wyckoff Position	Symmetry	Coordinates	Coordination Environment
Germanium (Ge)	-4	4a			FCC Lattice points.[5] Coordinated by 8 Mg atoms (Cubic).[3][6]
Magnesium (Mg)	+2	8c			Tetrahedral Holes. Coordinated by 4 Ge atoms (Tetrahedral).

Structural Mechanics & Bonding

The Antifluorite Logic

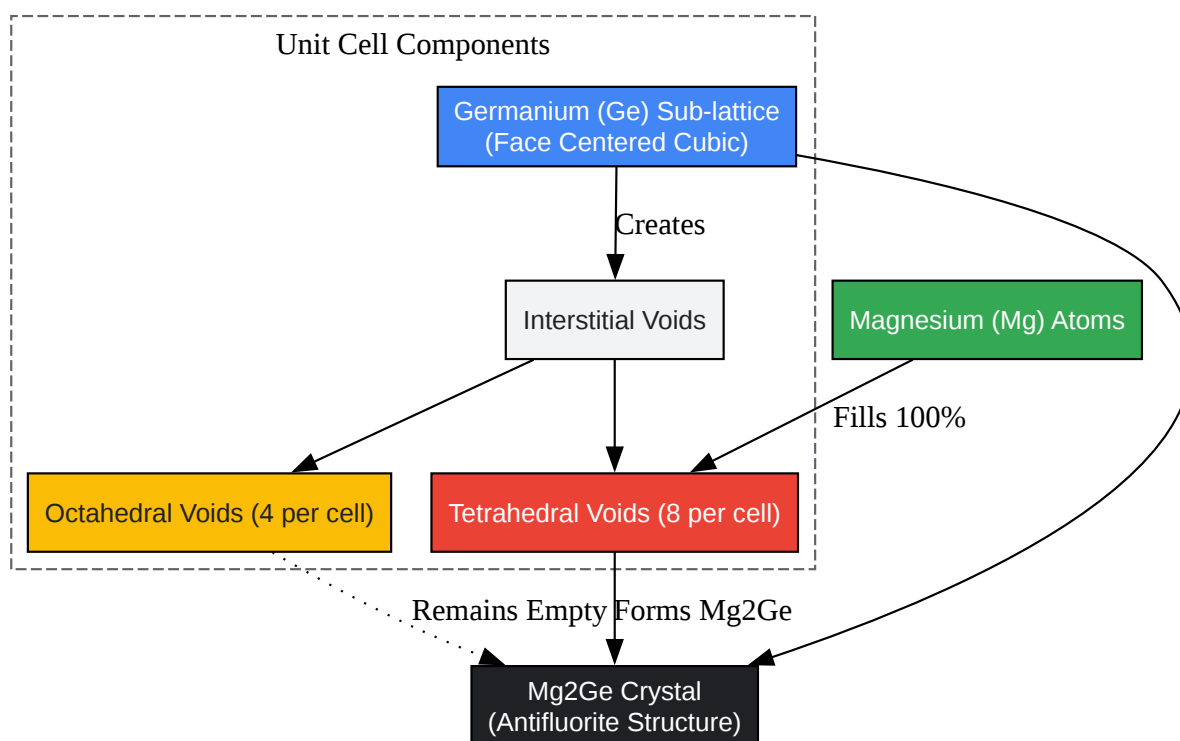
The stability of the

structure arises from the filling of interstitial voids within the anionic sub-lattice.

- **Anionic Framework:** The larger Ge atoms form a Face-Centered Cubic (FCC) close-packed array.
- **Cationic Filling:** The smaller Mg atoms occupy 100% of the tetrahedral voids within this FCC array.
- **Octahedral Voids:** The octahedral voids (located at the body center and edge centers of the cell) remain empty. This openness contributes to the material's relatively low lattice thermal conductivity compared to purely covalent semiconductors like Silicon.

Visualization of Structural Hierarchy

The following diagram illustrates the logical composition of the unit cell:



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Figure 1: Structural hierarchy of the Antifluorite

crystal, highlighting the occupation of tetrahedral voids by Magnesium.

Phase Stability and Polymorphism

While the antifluorite structure is the stable phase at ambient conditions,

undergoes structural phase transitions under extreme pressure. This is critical for researchers studying planetary interiors or stress-induced variations in thin films.

- Ambient Phase (

GPa): Antifluorite (

).[3][4][6]

- High Pressure Phase I (~10 GPa): Orthorhombic Anti-Cotunnite (

).

- High Pressure Phase II (> 20 GPa): Hexagonal (

).

- Note: Some databases (e.g., Materials Project) may list the hexagonal

structure as a ground state due to specific calculation parameters, but experimental evidence overwhelmingly supports cubic

as the standard semiconducting phase.

Synthesis & Preparation Protocols

High-quality single crystals or polycrystalline ingots of

are typically synthesized using the Vertical Bridgman method or Solid State Reaction.

Synthesis Challenges

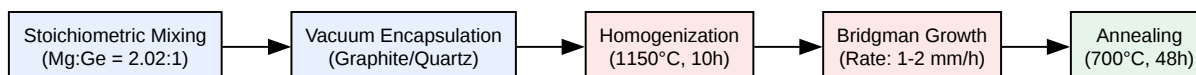
- Magnesium Volatility: Mg has a high vapor pressure. Synthesis must occur in a sealed environment (tantalum or graphite crucibles) to prevent non-stoichiometry (deficiency).
- Oxidation: Both Mg and Ge are susceptible to oxidation; high-vacuum or inert gas (Argon) environments are mandatory.

Vertical Bridgman Protocol

This method is preferred for growing large single crystals for transport property measurements.

- Stoichiometric Weighing: Mix elemental Mg () and Ge () in a molar ratio of

- Insight: The slight excess of Mg () compensates for evaporative losses during heating.
- Encapsulation: Load the mixture into a conical graphite crucible. Seal the crucible inside a quartz ampoule under vacuum (Torr).
- Melting: Heat the ampoule in a vertical furnace to C (Melting point of is C). Hold for 10 hours to ensure homogenization.
- Crystal Growth: Lower the ampoule through a temperature gradient (e.g., C/mm) at a rate of mm/hour.
- Annealing: Once crystallized, anneal at C for 48 hours to relieve thermal stress and homogenize the carrier concentration.



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Figure 2: Vertical Bridgman synthesis workflow for high-quality crystals.

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